

Sodium 3-Methyl-2-oxobutanoic acid-13C2

proper disposal procedures

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Compound of Interest

Compound Name: Sodium 3-Methyl-2-oxobutanoic acid-13C2

Cat. No.: B15572931

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Proper Disposal of Sodium 3-Methyl-2-oxobutanoic acid-13C2

Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of laboratory chemicals is a critical aspect of ensuring a safe working environment and maintaining environmental compliance. This document provides detailed procedural guidance for the disposal of **Sodium 3-Methyl-2-oxobutanoic acid-13C2**, a stable isotope-labeled compound. Adherence to these protocols is essential for researchers, scientists, and drug development professionals.

Key Safety and Disposal Information

The Safety Data Sheet (SDS) for Sodium 3-methyl-2-oxobutanoate-13C2,d indicates that it is not classified as a hazardous substance or mixture[1]. Compounds labeled with stable isotopes, such as Carbon-13, are not radioactive and typically do not necessitate special disposal procedures beyond those required for the unlabeled chemical[2]. Therefore, the disposal of **Sodium 3-Methyl-2-oxobutanoic acid-13C2** should be managed in the same manner as common, non-hazardous chemical waste, in accordance with local, state, and federal regulations[2][3].

Quantitative Data Summary

For quick reference, the following table summarizes the key physical and chemical properties of the unenriched compound, 3-Methyl-2-oxobutanoic acid, and the hazard information for the isotopically labeled sodium salt.

Property	Value	Source
Chemical Name	Sodium 3-methyl-2-oxobutanoate-13C2,d	MedChemExpress
CAS Number	1216972-87-0	MedChemExpress
Molecular Formula	C313C2H6DNaO3	MedChemExpress
Molecular Weight	141.09 g/mol	MedChemExpress
Hazard Classification	Not a hazardous substance or mixture	MedChemExpress[1]
Physical State	Solid	Fisher Scientific[4]
Melting Point	227 - 231 °C / 440.6 - 447.8 °F (unlabeled sodium salt)	Fisher Scientific[4][5]
Solubility	Soluble in water	PubChem[6]

Experimental Protocols: Disposal Procedure

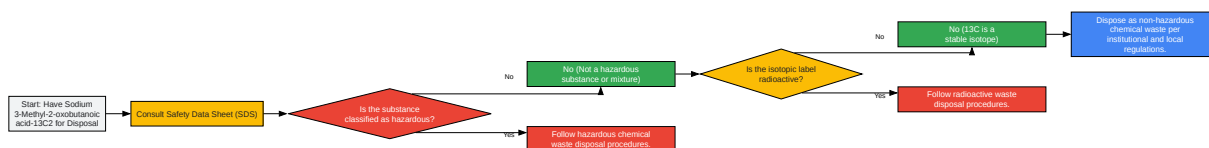
Follow these step-by-step instructions for the proper disposal of **Sodium 3-Methyl-2-oxobutanoic acid-13C2**:

- **Personal Protective Equipment (PPE):** Before handling the material, ensure you are wearing appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Waste Characterization:** Confirm that the waste contains only **Sodium 3-Methyl-2-oxobutanoic acid-13C2** and is not mixed with any hazardous substances. If it is mixed with other chemicals, the disposal procedure must be re-evaluated based on the hazards of all components.
- **Containerization:**

- Place the solid waste into a designated, leak-proof, and clearly labeled non-hazardous chemical waste container.
- If the material is in solution, it may be permissible to dispose of it down the drain with copious amounts of water, provided this is in accordance with your institution's and local wastewater regulations for non-hazardous chemical waste. Always verify institutional policies first.
- Labeling: Label the waste container clearly with the full chemical name: "**Sodium 3-Methyl-2-oxobutanoic acid-13C2** waste".
- Storage: Store the waste container in a designated waste accumulation area, away from incompatible materials.
- Disposal Request: Arrange for the disposal of the non-hazardous chemical waste through your institution's Environmental Health and Safety (EHS) office or designated waste management provider.

Logical Decision-Making for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Sodium 3-Methyl-2-oxobutanoic acid-13C2**.



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Caption: Disposal decision workflow for **Sodium 3-Methyl-2-oxobutanoic acid-13C2**.

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